

An In-depth Technical Guide to the Physical Properties of Tetramethylphosphonium Iodide

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Compound of Interest

Compound Name: Tetramethylphosphonium iodide

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Introduction

Tetramethylphosphonium iodide, a quaternary phosphonium salt with the chemical formula $C_4H_{12}IP$, is a compound of significant interest in various chemical and pharmaceutical applications. Its utility as a phase transfer catalyst, an ionic liquid, and a precursor for functional materials necessitates a thorough understanding of its physical properties.^{[1][2]} This technical guide provides a comprehensive overview of the core physical characteristics of **tetramethylphosphonium iodide**, complete with quantitative data, detailed experimental protocols for property determination, and a visualization of the interplay between its structure and properties.

Core Physical Properties

Tetramethylphosphonium iodide is a white, crystalline, and lipophilic solid at room temperature.^[1] It is also known to be hygroscopic and light-sensitive, requiring careful handling and storage.^[2] The strong ionic interactions within its crystal lattice contribute to its high melting point.^[1]

Quantitative Data Summary

The key physical properties of **tetramethylphosphonium iodide** are summarized in the tables below for easy reference and comparison.

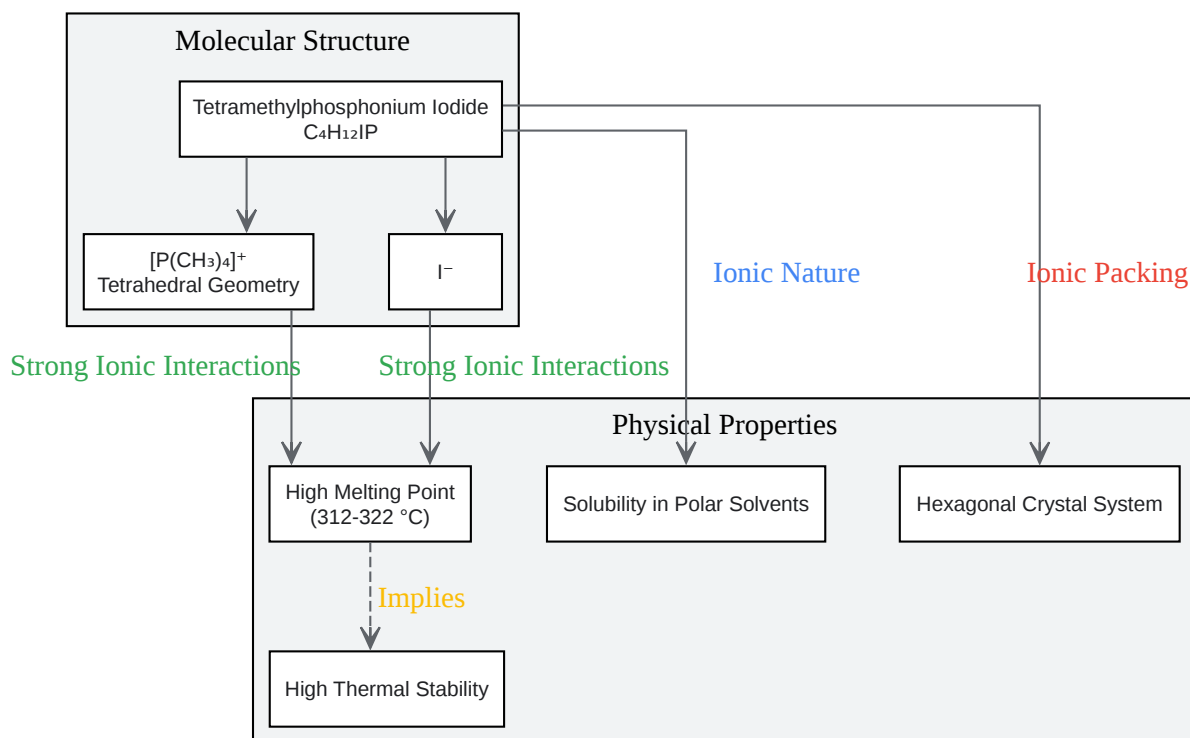
Identifier	Value
Chemical Formula	C ₄ H ₁₂ IP
Molecular Weight	218.02 g/mol
CAS Number	993-11-3
Appearance	White crystalline solid

Property	Value	Notes
Melting Point	312-322 °C	Decomposes upon melting. [1] [2]
Solubility	Soluble	In polar organic solvents, water, and alcohols. [1] [3]
Crystal System	Hexagonal	At room temperature. [1]

Molecular Structure and Crystallography

The tetramethylphosphonium cation, [P(CH₃)₄]⁺, possesses a tetrahedral geometry around the central phosphorus atom.[\[1\]](#) This symmetric three-dimensional structure, along with the iodide anion (I⁻), forms an ionic crystal.[\[1\]](#) Unlike tetramethylammonium halides which typically have tetragonal lattices, tetramethylphosphonium halides, including the iodide, crystallize in the hexagonal system.[\[1\]](#)

The relationship between the molecular structure and the observed physical properties is visualized in the diagram below.



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